

Comprehensive Safety and Handling Guide for 5-Cyanopyridine-2-carboxylic Acid

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Compound of Interest

Compound Name: 5-Cyanopyridine-2-carboxylic acid

Cat. No.: B129678

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **5-Cyanopyridine-2-carboxylic acid**. The information herein is critical for ensuring laboratory safety and minimizing risks associated with this compound.

Hazard Identification and Personal Protective Equipment (PPE)

5-Cyanopyridine-2-carboxylic acid is a hazardous compound requiring stringent safety measures. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[\[1\]](#)

Hazard Summary Table

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H301	Toxic if swallowed [1] [2]
Acute Toxicity, Dermal	H311	Toxic in contact with skin [1]
Acute Toxicity, Inhalation	H331	Toxic if inhaled [1]

Recommended Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.

PPE Category	Recommended Equipment	Justification & Best Practices
Eye and Face Protection	Chemical safety goggles and a face shield	Goggles are required for all handling. A face shield must be worn over goggles when there is a risk of splashing or dust generation.
Skin Protection	Chemical-resistant lab coat and disposable nitrile gloves	A fully buttoned lab coat is necessary. Disposable nitrile gloves provide adequate protection for incidental contact, but they should be removed and replaced immediately after any contamination. For prolonged handling, consider double-gloving. [3]
Respiratory Protection	NIOSH-approved respirator	All work with solid 5-Cyanopyridine-2-carboxylic acid must be conducted in a certified chemical fume hood to control dust and vapors. If engineering controls are insufficient, a NIOSH-approved respirator is required.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for safely handling **5-Cyanopyridine-2-carboxylic acid**.

Preparation and Engineering Controls:

- Designated Area: All handling of this compound must occur in a designated area, such as a chemical fume hood, to minimize exposure.[4]
- Ventilation Check: Before commencing work, ensure the chemical fume hood is functioning correctly.
- Gather Materials: Assemble all necessary equipment, including spatulas, weighing paper, glassware, and labeled waste containers, before handling the chemical.

Handling Procedure:

- Donning PPE: Put on all required PPE as specified in the table above. Inspect gloves for any defects before use.
- Weighing: To minimize inhalation of dust, weigh the solid compound within the chemical fume hood.[4]
- Dissolving: If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Remove PPE in the correct order to prevent cross-contamination (gloves first, then lab coat, then eye protection).
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Experimental Workflow Diagram

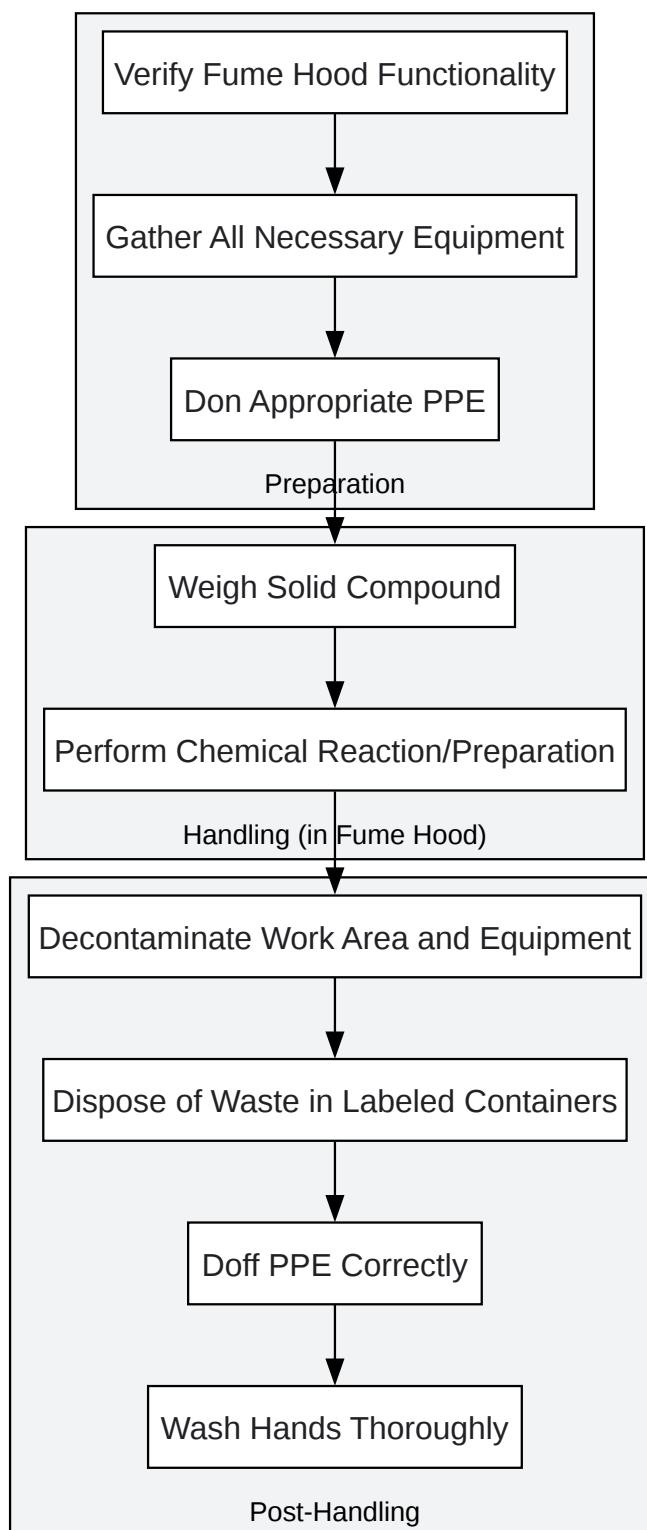


Diagram 1: Experimental Workflow for Handling 5-Cyanopyridine-2-carboxylic acid

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